

Personal protective equipment for handling (r)-Butane-1,2,4-triol

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Compound of Interest

Compound Name: (r)-Butane-1,2,4-triol

Cat. No.: B1277177

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Essential Safety and Handling Guide for (r)-Butane-1,2,4-triol

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(r)-Butane-1,2,4-triol**. Following these procedures is essential for ensuring laboratory safety and maintaining the integrity of your work.

(r)-Butane-1,2,4-triol is a viscous, hygroscopic liquid, meaning it readily absorbs moisture from the air.[1][2] It is classified as an irritant, capable of causing skin, eye, and respiratory tract irritation.[3][4][5] Proper personal protective equipment (PPE) and handling procedures are therefore mandatory.

Personal Protective Equipment (PPE)

When handling **(r)-Butane-1,2,4-triol**, the following personal protective equipment is required to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[3][6][7]	Protects against splashes that can cause serious eye irritation.[4][5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][6][7]	Prevents skin irritation upon contact.[4]
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator when necessary, especially in poorly ventilated areas or when aerosols may be generated.[3]	Minimizes the risk of respiratory tract irritation.[4]

Operational and Disposal Plans

Handling and Storage:

- Always handle **(r)-Butane-1,2,4-triol** in a well-ventilated area.[3][6]
- Keep the container tightly closed to prevent moisture absorption and contamination.[3][7] **(r)-Butane-1,2,4-triol** is hygroscopic and will absorb moisture from the air.[1][2]
- Store in a cool, dry place away from incompatible substances such as strong oxidizing agents, acid anhydrides, and acid chlorides.[3][7]
- Avoid contact with skin and eyes.[6]
- Wash hands thoroughly after handling.[3]
- Remove and wash contaminated clothing before reuse.[3][4]

First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3]
- Inhalation: Remove the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink plenty of water. Seek immediate medical assistance.[7][8]

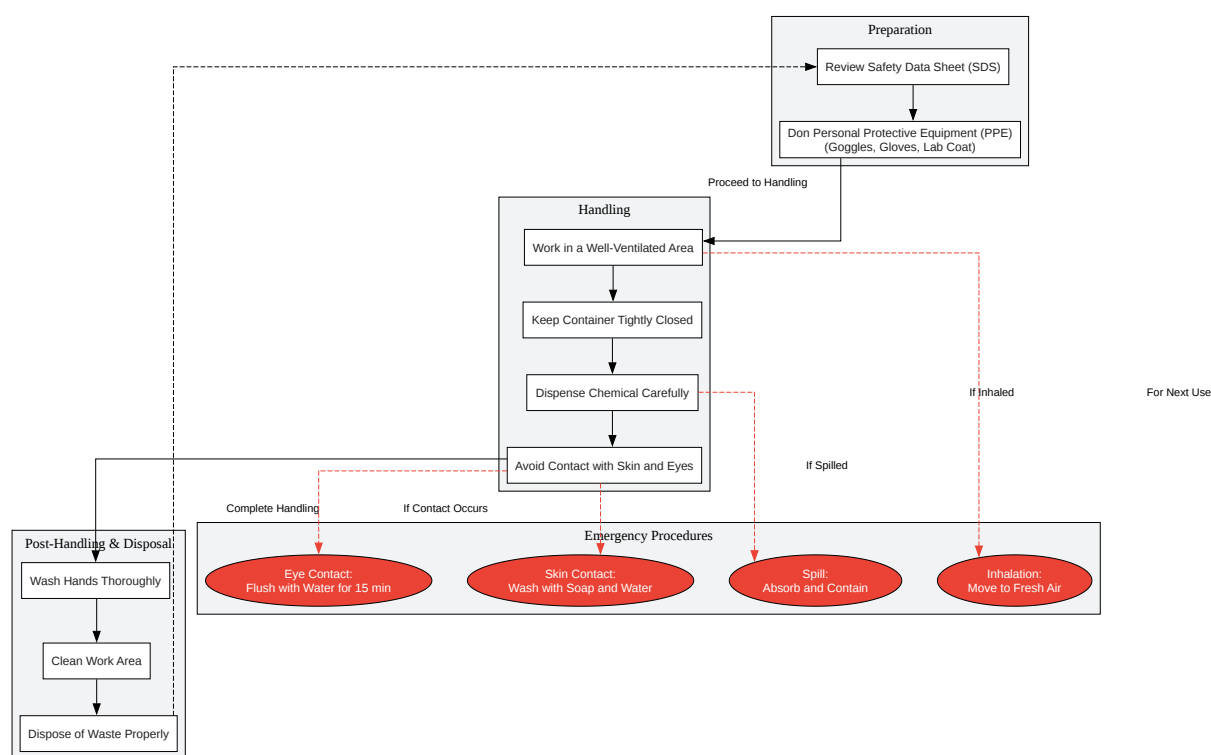
Spill and Disposal Procedures:

- In case of a spill, ensure adequate ventilation and wear appropriate PPE.[6][7]
- Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.[7]
- Dispose of the waste at an approved waste disposal facility, in accordance with local, state, and federal regulations.[4][9] Do not allow the chemical to enter drains.[9]

Physical and Chemical Properties

Property	Value
Appearance	Colorless to dark yellow, viscous, oily liquid[1][2] [7][8]
Odor	Odorless[7]
Boiling Point	190 - 191 °C @ 18 mmHg[7]
Flash Point	> 112 °C (> 233.6 °F)[7]
Density	1.19 g/mL at 25 °C[8][10]
Solubility	Soluble in water[1]
Stability	Stable under normal conditions, but is moisture sensitive[7]

Workflow for Handling (r)-Butane-1,2,4-triol



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Caption: Workflow for the safe handling of **(r)-Butane-1,2,4-triol**.

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